

Application Notes and Protocols for Farnesal Extraction from Insect Tissues

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Compound of Interest

Compound Name: *Farnesal*

Cat. No.: *B056415*

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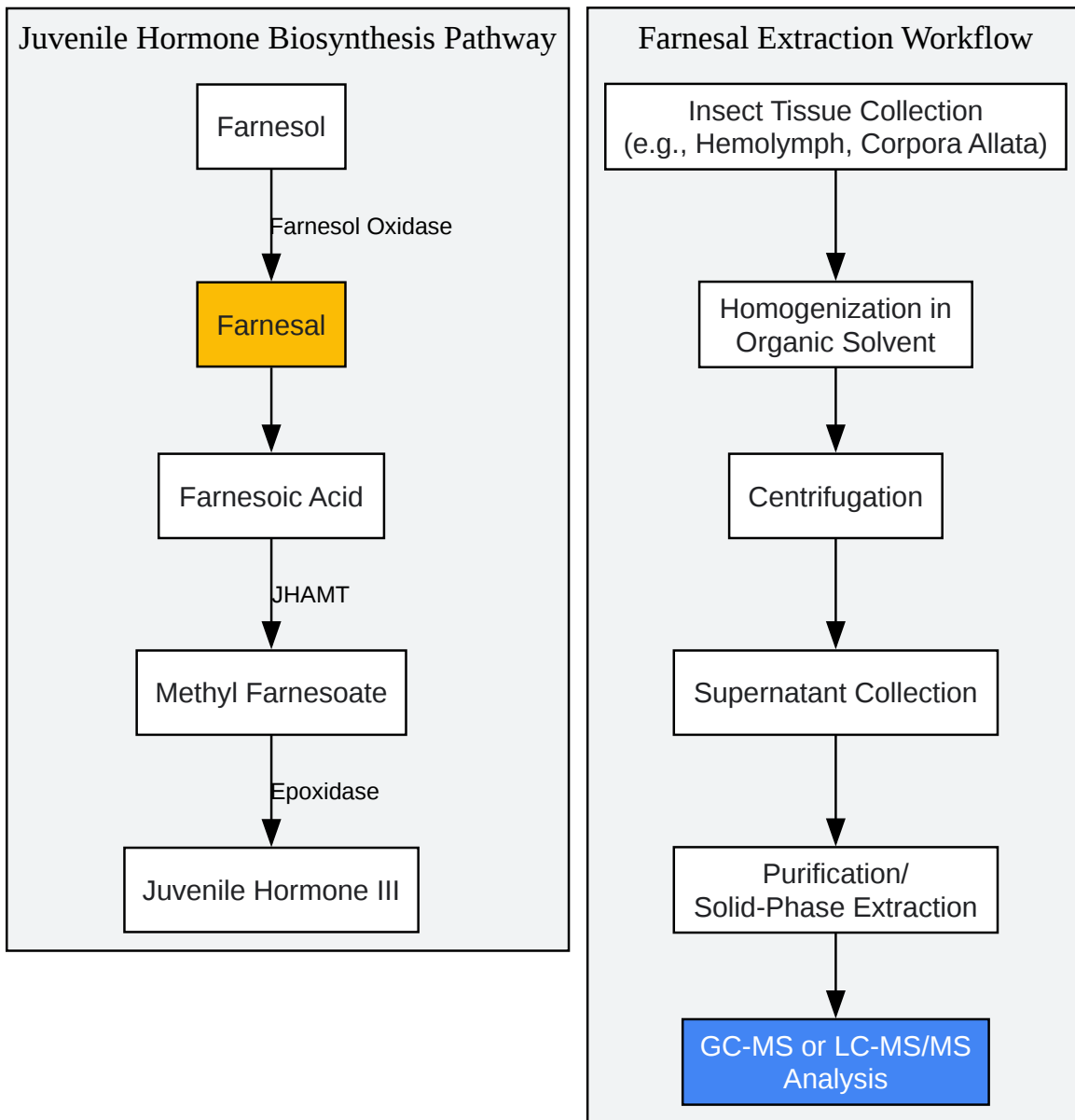
Introduction

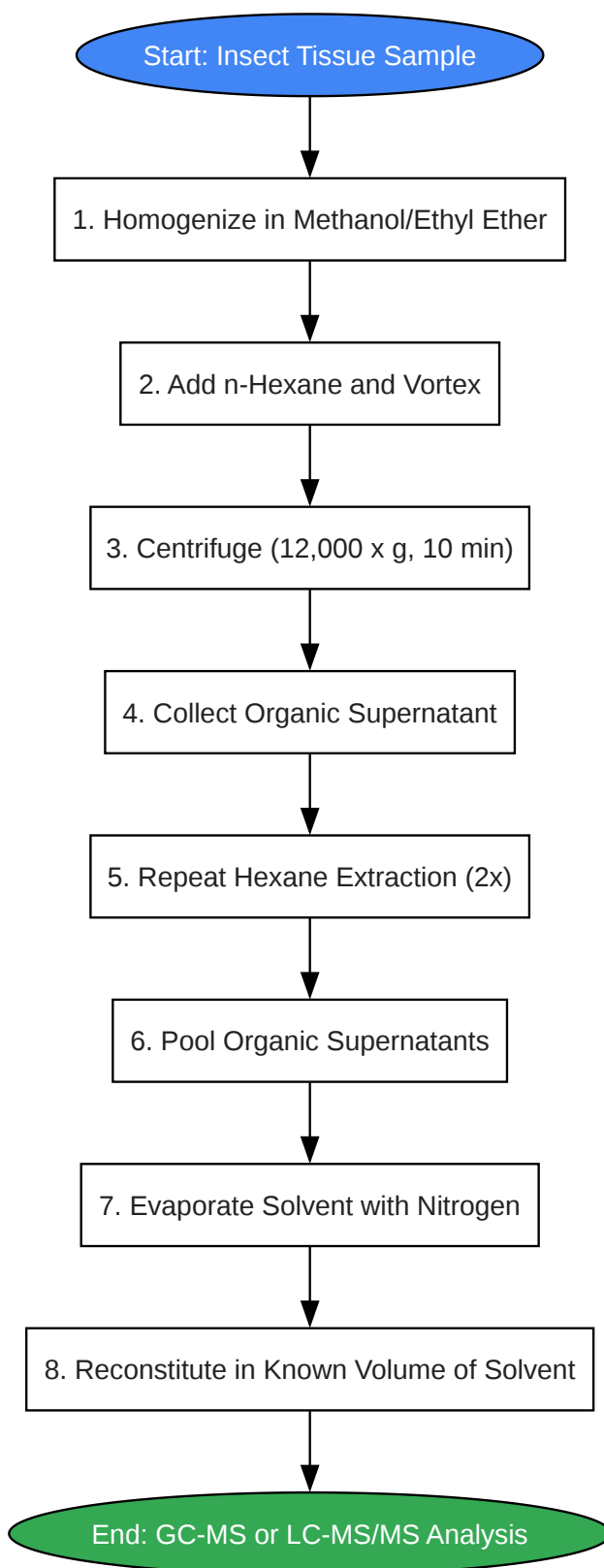
Farnesal is a key intermediate in the biosynthesis of juvenile hormones (JHs), which are sesquiterpenoids that play a critical role in regulating insect development, reproduction, and behavior.^[1] The accurate extraction and quantification of **farnesal** from insect tissues are crucial for studying JH biosynthesis and for the development of novel insect control agents that target this pathway. While specific protocols for **farnesal** extraction are not widely documented, methods established for the extraction of the more extensively studied juvenile hormones can be readily adapted for **farnesal** analysis due to their structural and chemical similarities.

This document provides a detailed protocol for the extraction of **farnesal** from insect tissues, adapted from established methods for juvenile hormone analysis.^{[2][3][4]} The protocol is suitable for subsequent quantification by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).

Signaling Pathway and Experimental Workflow

The biosynthesis of juvenile hormone III (JH III), the most common JH in insects, involves the oxidation of farnesol to **farnesal**, which is then further converted. Understanding this pathway is essential for interpreting the results of **farnesal** extraction experiments.





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